

A Comprehensive Technical Guide to 1-(2-Butoxyethoxy)ethanol for Scientific Professionals

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Compound of Interest

Compound Name: 1-(2-Butoxyethoxy)ethanol

CAS No.: 54446-78-5

Cat. No.: B3053561

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Executive Summary

1-(2-Butoxyethoxy)ethanol, a high-boiling point glycol ether, is a versatile and widely utilized solvent and chemical intermediate. Its unique amphiphilic nature, possessing both ether and alcohol functionalities, allows it to be miscible with water and a broad range of organic solvents. This property makes it an invaluable component in formulations across numerous industries, including coatings, inks, cleaners, and potentially, pharmaceutical preparations. This guide will explore the multifaceted nature of this compound, providing a foundational understanding for its effective and safe utilization in research and development.

Chemical Identity: Synonyms and Nomenclature

A clear understanding of a chemical's identity is paramount for accurate research and regulatory compliance. **1-(2-Butoxyethoxy)ethanol** is known by a multitude of synonyms and trade names, which can often be a source of confusion. The following tables provide a comprehensive list of its identifiers.

Table 1: Primary Chemical Identifiers

Identifier	Value	Source
IUPAC Name	2-(2-Butoxyethoxy)ethanol	[1][2][3]
CAS Number	112-34-5	[4][5]
EC Number	203-961-6	[4][5]
PubChem CID	8177	[2]
Chemical Formula	C ₈ H ₁₈ O ₃	[4][5]
SMILES	CCCCOCCOCCO	[2]
InChIKey	OAYXHPQHDHDDZ- UHFFFAOYSA-N	[2]

Table 2: Common Synonyms and Trade Names

Synonym / Trade Name	Source
Diethylene glycol monobutyl ether (DEGBE)	[6][7][8][9]
Butyl Carbitol™	[4][10][11][12][13]
Butyldiglycol	[1][8][14]
Butyl Digol	[10]
Butyl Dioxitol	[10]
Butoxyethoxyethanol	[10]
Butoxydiglycol	[10][15]
Dowanol DB	[10][16]
Ektasolve DB	[16]
Glycol Ether DB	[16]
Jeffersol DB	[15][16]
Poly-Solv DB	[15][16]

The structural formula of **1-(2-Butoxyethoxy)ethanol** is presented below, illustrating the arrangement of its functional groups.

Caption: Chemical Structure of **1-(2-Butoxyethoxy)ethanol**.

Physicochemical Properties

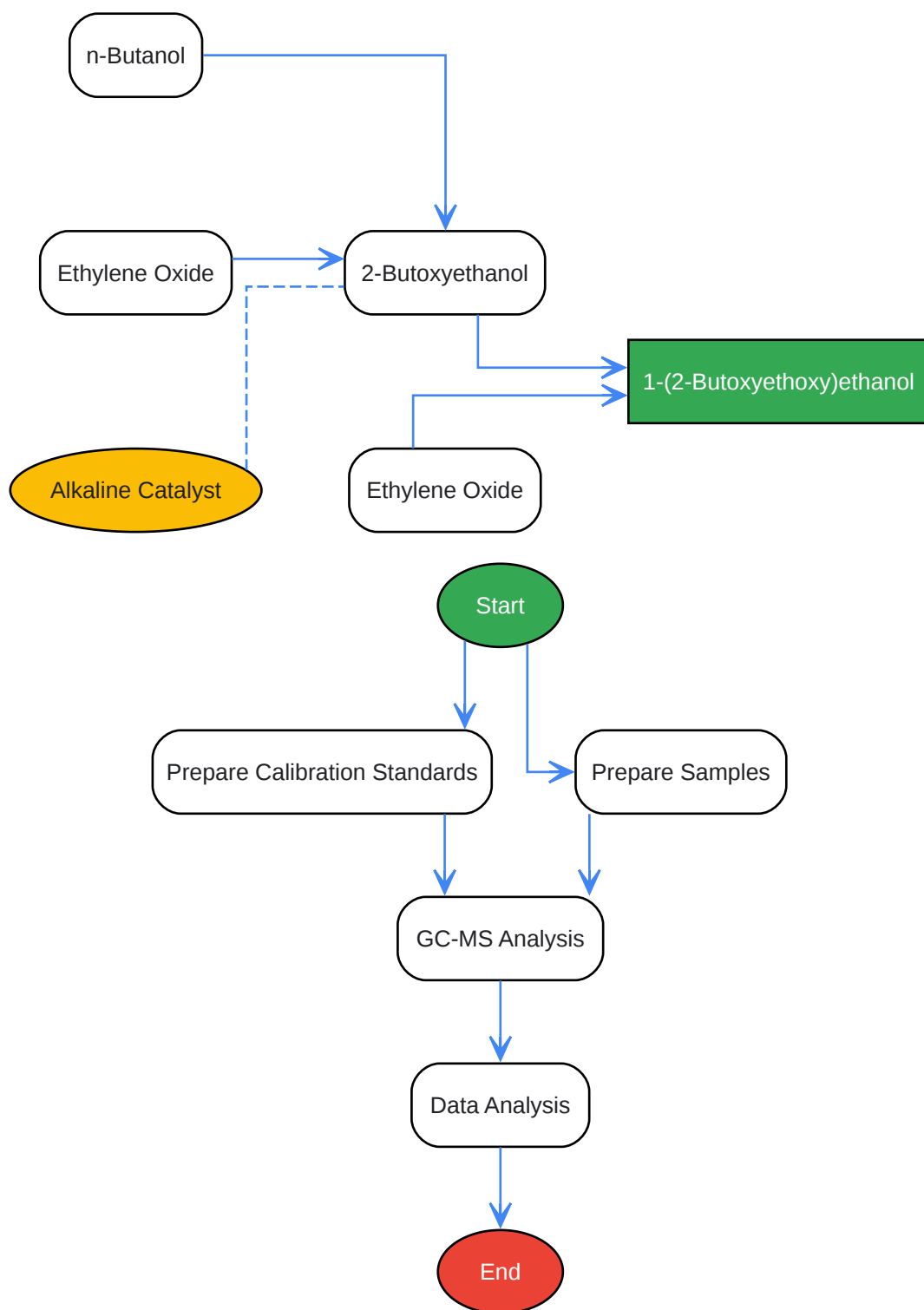
The utility of **1-(2-Butoxyethoxy)ethanol** in various applications is a direct consequence of its distinct physicochemical properties. Its high boiling point and low volatility are particularly advantageous in formulations where slow evaporation is desired.[\[15\]](#)[\[17\]](#)

Table 3: Key Physicochemical Data

Property	Value	Source
Molar Mass	162.23 g/mol	[4]
Appearance	Colorless liquid with a mild odor	[8] [15]
Boiling Point	231 °C	[10]
Melting Point	-68 °C	[10]
Flash Point	110 °C	[10]
Density	0.955 g/cm ³ at 20 °C	[10]
Solubility in Water	Miscible	[10]
Vapor Pressure	0.0219 mmHg at 25 °C	[17]

Synthesis and Manufacturing

The industrial production of **1-(2-Butoxyethoxy)ethanol** is typically achieved through the reaction of ethylene oxide with n-butanol.[\[1\]](#)[\[18\]](#) This process, known as ethoxylation, is catalyzed by an alkaline catalyst. The reaction stoichiometry can be controlled to favor the formation of the desired product, though a mixture of glycol ethers with varying chain lengths may be produced.



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